

# A Comprehensive Safety & Handling Guide for Chloro(dodecyl)dimethylsilane

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: Chloro(dodecyl)dimethylsilane

CAS No.: 66604-31-7

Cat. No.: B1223439

[Get Quote](#)

Authored for Researchers, Scientists, and Drug Development Professionals

**Chloro(dodecyl)dimethylsilane** is a versatile organosilicon compound, prized in advanced research and development for its role as a surface-modifying agent, coupling agent, and a building block in the synthesis of functionalized materials.<sup>[1]</sup> Its utility in creating hydrophobic surfaces makes it invaluable in fields ranging from nanotechnology and biosensors to protective coatings.<sup>[1]</sup> However, the very reactivity that makes this compound useful—its chlorosilane functionality—also dictates its significant handling hazards.<sup>[1]</sup> This guide provides an in-depth examination of the safety protocols, chemical properties, and emergency procedures required to handle **Chloro(dodecyl)dimethylsilane** responsibly, moving beyond mere compliance to foster a culture of intrinsic safety and experimental integrity.

## Section 1: Chemical Identification & Core Properties

A foundational understanding of a chemical's physical properties is the first step in a robust safety assessment. These characteristics influence its behavior under various laboratory conditions, from storage to reaction.

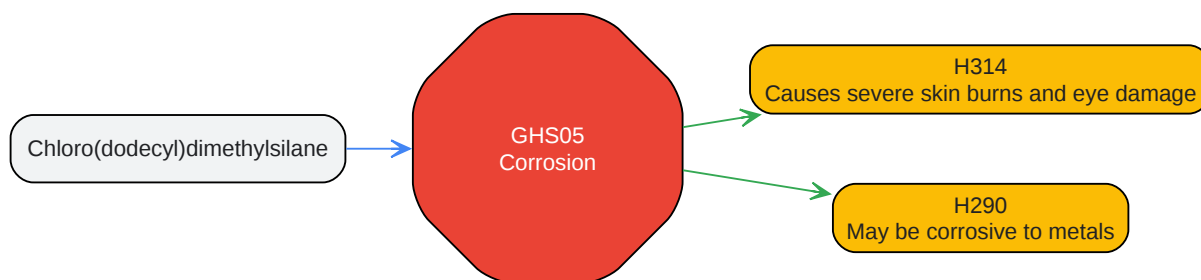
| Property          | Value                                                         | Source(s) |
|-------------------|---------------------------------------------------------------|-----------|
| CAS Number        | 66604-31-7                                                    | [2][3][4] |
| Synonyms          | Chloro-dimethyl-dodecylsilane,<br>Dimethyldodecylchlorosilane | [1][4]    |
| Molecular Formula | C <sub>14</sub> H <sub>31</sub> ClSi                          | [1][2]    |
| Molecular Weight  | 262.93 g/mol                                                  | [1][2][4] |
| Appearance        | Colorless liquid                                              | [1][5]    |
| Density           | 0.865 g/mL at 20 °C                                           | [4][5]    |
| Boiling Point     | 291-293 °C                                                    | [1][4]    |
| Refractive Index  | n <sub>20</sub> /D 1.445                                      | [1][4]    |
| Flash Point       | 113 °C (235.4 °F) - closed cup                                | [4]       |

## Section 2: Hazard Analysis & GHS Classification

**Chloro(dodecyl)dimethylsilane** is classified under the Globally Harmonized System (GHS) as a hazardous substance, primarily due to its corrosive nature.[3][6] The core of this hazard lies in its reactivity with water. The chlorosilane group readily hydrolyzes upon contact with moisture—including humidity in the air—to form hydrochloric acid (HCl), a highly corrosive acid. This reaction is the direct cause of the severe skin burns and eye damage associated with the compound.

- Signal Word: Danger[2][3][6]
- GHS Hazard Statements:
  - H314: Causes severe skin burns and eye damage.[2][3][6]
  - H290: May be corrosive to metals.[3][6]

## GHS Hazard Profile Diagram



[Click to download full resolution via product page](#)

Caption: GHS pictogram and hazard statements for **Chloro(dodecyl)dimethylsilane**.

## Section 3: Emergency Response & First-Aid Protocols

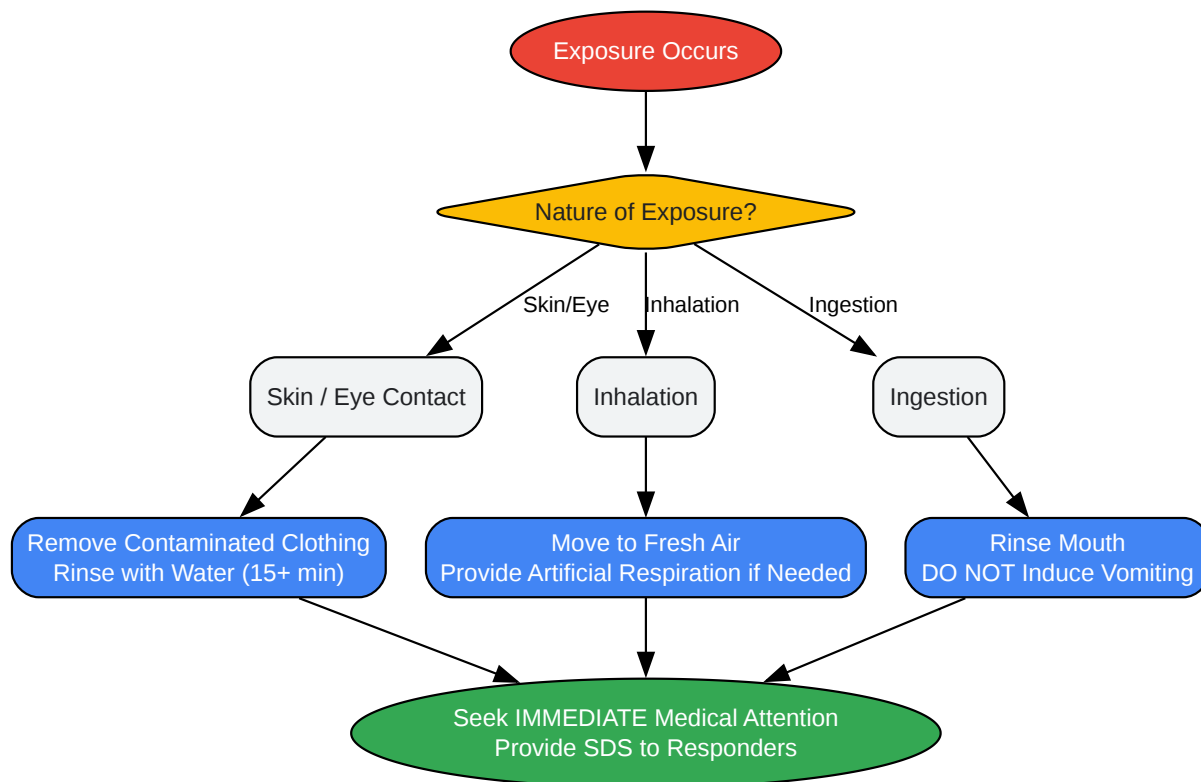
In the event of an exposure, immediate and correct action is critical to mitigate harm. The primary goal of first aid is the rapid removal of the chemical and neutralization of the corrosive reaction occurring on the affected tissue. All laboratory personnel must be familiar with these procedures before handling the substance.

### Step-by-Step First-Aid Measures

- General Advice: In all cases of exposure, move the individual out of the dangerous area, immediately call a POISON CENTER or physician, and provide them with this safety data sheet.[\[2\]](#)[\[3\]](#)
- Inhalation:
  - Move the person into fresh air.[\[2\]](#)[\[6\]](#)
  - If breathing is difficult or has stopped, provide artificial respiration.[\[2\]](#)
  - Seek immediate medical attention.[\[3\]](#)[\[6\]](#)
- Skin Contact:

- Immediately take off all contaminated clothing.[3][6]
- Rinse the affected skin area with copious amounts of water for at least 15 minutes, using a safety shower if necessary.[2][3]
- Wash the area with soap and plenty of water.[2]
- Seek immediate medical attention.[3]
- Eye Contact:
  - Immediately and continuously rinse the eyes cautiously with water for at least 15 minutes. [2][3]
  - If contact lenses are present, remove them if it is safe and easy to do so. Continue rinsing. [2][3]
  - It is imperative to hold the eyelids apart to ensure complete irrigation of the eye and lid surfaces.
  - Seek immediate medical attention.[2][3]
- Ingestion:
  - Rinse the mouth thoroughly with water.[2]
  - Do NOT induce vomiting.[3][6] The corrosive nature of the substance would cause further damage to the esophagus on regurgitation.
  - Never give anything by mouth to an unconscious person.[2]
  - Seek immediate medical attention.[3]

## Emergency Response Workflow



[Click to download full resolution via product page](#)

Caption: Decision-making workflow for a laboratory exposure emergency.

## Section 4: Safe Handling & Engineering Controls

Proactive safety measures are paramount. The principle of "as low as reasonably achievable" (ALARA) exposure must be applied at all times. This is accomplished through a combination of engineering controls and personal protective equipment (PPE).

- Engineering Controls: All work with **Chloro(dodecyl)dimethylsilane** must be conducted in a certified chemical fume hood to ensure adequate ventilation and to contain any vapors or aerosols that may be generated.[2][3] The work area should be equipped with an emergency eyewash station and safety shower in the immediate vicinity.[7]
- Personal Protective Equipment (PPE):

- Eye/Face Protection: A combination of chemical safety goggles and a full-face shield is mandatory.<sup>[2]</sup> Standard safety glasses are insufficient.
- Skin Protection: Handle with chemical-resistant gloves (e.g., neoprene or nitrile rubber) that are inspected for integrity before each use.<sup>[2]</sup><sup>[7]</sup> A flame-retardant, chemically impervious lab coat or a full protective suit should be worn.<sup>[2]</sup>
- Respiratory Protection: If there is a risk of exceeding exposure limits or if working outside a fume hood (e.g., during a large spill), a NIOSH-approved respirator with an appropriate cartridge for organic vapors and acid gases is required.<sup>[7]</sup>

## Protocol for Handling and Dispensing

- Preparation: Ensure the chemical fume hood is operational. Don all required PPE. Have neutralizing agents and spill cleanup materials ready.
- Inert Atmosphere: When possible, handle the material under an inert atmosphere (e.g., nitrogen or argon) to prevent reaction with ambient moisture.<sup>[8]</sup>
- Dispensing: The container may develop pressure due to slow reaction with trace moisture.<sup>[3]</sup> Open the container slowly and carefully behind the fume hood sash. Use compatible, corrosion-resistant tools and glassware.
- Post-Handling: Tightly close the container immediately after use. Wash hands and any exposed skin thoroughly after handling, even if no direct contact occurred.<sup>[3]</sup>

## Section 5: Storage & Stability

Correct storage is critical for maintaining the chemical's integrity and preventing hazardous situations.

- Conditions for Safe Storage:
  - Store in a cool, dry, dark, and well-ventilated area designated for corrosive materials.<sup>[3]</sup><sup>[8]</sup> Storage at 2-8°C is recommended.<sup>[2]</sup>
  - Keep the container tightly sealed and protected from moisture to prevent degradation and pressure buildup.<sup>[3]</sup><sup>[6]</sup> Storing under an inert gas is advisable.<sup>[6]</sup>

- Store locked up to restrict access to authorized personnel only.[\[3\]](#)[\[6\]](#)
- Chemical Stability: The compound is stable when stored in sealed containers under a dry, inert atmosphere.[\[7\]](#)
- Incompatible Materials: Avoid contact with water, strong oxidizing agents, acids, bases, and alcohols, as these can cause violent reactions.[\[6\]](#)[\[7\]](#)[\[8\]](#)
- Hazardous Decomposition Products: Contact with incompatible materials or thermal decomposition can produce hazardous gases, including hydrogen chloride, carbon monoxide, carbon dioxide, and silicon oxides.[\[6\]](#)[\[8\]](#)

## Section 6: Accidental Release & Disposal Procedures

A spill of **Chloro(dodecyl)dimethylsilane** is a hazardous event that requires a swift and well-rehearsed response.

### Protocol for Spill Cleanup

- Evacuate & Secure: Immediately evacuate all non-essential personnel from the spill area. Keep people upwind of the spill.[\[3\]](#)
- Ventilate: Ensure the area is well-ventilated, using the fume hood if the spill is contained within it.
- Don PPE: Put on the appropriate PPE, including respiratory protection if necessary.
- Contain & Absorb: Contain the spill using a non-combustible, inert absorbent material such as dry sand or earth.[\[3\]](#) Do not use water or combustible materials like paper towels.
- Collect: Carefully collect the absorbed material using spark-proof tools and place it into a suitable, labeled, and sealable container for hazardous waste.[\[2\]](#)[\[3\]](#)
- Decontaminate: Wipe down the spill area with a suitable solvent (following lab-specific procedures) and then wash with soap and water.
- Disposal: All contaminated materials must be disposed of as hazardous waste.

- Waste Disposal: Do not dispose of **Chloro(dodecyl)dimethylsilane** down the drain.<sup>[2]</sup> All waste, including empty containers and contaminated absorbents, must be treated as hazardous. Arrange for disposal through a licensed professional waste disposal company, in accordance with all federal, state, and local regulations.<sup>[2][3][6]</sup>

## Section 7: Transport & Regulatory Overview

The transport of **Chloro(dodecyl)dimethylsilane** is regulated due to its hazardous nature.

| Regulation   | UN Number | Proper Shipping Name             | Hazard Class  | Packing Group |
|--------------|-----------|----------------------------------|---------------|---------------|
| DOT/ADR/IMDG | UN 2987   | Chlorosilanes, corrosive, n.o.s. | 8 (Corrosive) | II            |

This material is subject to reporting requirements under various regulations. Users should consult the SARA 311/312 and other local regulations for specific compliance needs.<sup>[2]</sup>

## Conclusion

**Chloro(dodecyl)dimethylsilane** is a powerful tool for scientific innovation, but it demands a commensurate level of respect and caution. Its primary hazard stems from its reactivity with moisture, leading to the in-situ formation of hydrochloric acid. Therefore, the cornerstone of its safe handling is the rigorous exclusion of water from all handling and storage procedures. By understanding the causality behind its hazards and adhering to the engineering controls, personal protective equipment protocols, and emergency procedures outlined in this guide, researchers can confidently and safely leverage the unique properties of this compound to advance their work.

## References

- Angene Chemical. (2021). Safety Data Sheet: **Chloro(dodecyl)dimethylsilane**. [Link](#)
- Tokyo Chemical Industry Co., Ltd. (2023). SAFETY DATA SHEET: **Chloro(dodecyl)dimethylsilane**. [Link](#)

- Chem-Impex International. **Chloro(dodecyl)dimethylsilane** Product Information. [Link](#)
- National Center for Biotechnology Information, PubChem. Compound Summary for Dodecyltrichlorosilane. [Link](#)
- TCI EUROPE N.V. (2025). SAFETY DATA SHEET: **Chloro(dodecyl)dimethylsilane**. [Link](#)
- Fisher Scientific. (2025). SAFETY DATA SHEET: Chloro(chloromethyl)dimethylsilane. [Link](#)
- Sigma-Aldrich. Product Page: **Chloro(dodecyl)dimethylsilane**. [Link](#)
- Sigma-Aldrich. (2025). SAFETY DATA SHEET. [Link](#)
- ChemicalBook. Product Page: **Chloro(dodecyl)dimethylsilane**. [Link](#)
- CP Lab Safety. Product Page: **Chloro(dodecyl)dimethylsilane**. [Link](#)
- Lab Pro Inc. Product Page: **Chloro(dodecyl)dimethylsilane**. [Link](#)
- Gelest, Inc. (2015). SAFETY DATA SHEET: DODECYLTRICHLOROSILANE. [Link](#)
- Tokyo Chemical Industry Co., Ltd. (APAC). Product Page: **Chloro(dodecyl)dimethylsilane**. [Link](#)
- TCI Chemicals. Product Page: **Chloro(dodecyl)dimethylsilane**. [Link](#)
- Merck (Sigma-Aldrich). Product Page: **Chloro(dodecyl)dimethylsilane**. [Link](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- 1. [chemimpex.com](https://chemimpex.com) [[chemimpex.com](https://chemimpex.com)]
- 2. [angenechemical.com](https://angenechemical.com) [[angenechemical.com](https://angenechemical.com)]

- [3. tcichemicals.com \[tcichemicals.com\]](#)
- [4. Chloro\(dodecyl\)dimethylsilane = 95.0 GC 66604-31-7 \[sigmaaldrich.com\]](#)
- [5. Chloro\(dodecyl\)dimethylsilane | 66604-31-7 \[chemicalbook.com\]](#)
- [6. tcichemicals.com \[tcichemicals.com\]](#)
- [7. gelest.com \[gelest.com\]](#)
- [8. fishersci.com \[fishersci.com\]](#)
- To cite this document: BenchChem. [A Comprehensive Safety & Handling Guide for Chloro(dodecyl)dimethylsilane]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1223439/docs#a-comprehensive-safety-handling-guide-for-chloro-dodecyl-dimethylsilane\]](https://www.benchchem.com/product/b1223439/docs#a-comprehensive-safety-handling-guide-for-chloro-dodecyl-dimethylsilane)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

Contact our Ph.D. Support Team for a compatibility check